

The Antioxidant Potential of Cyanidin-3-rutinoside: A Technical Guide

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Compound of Interest

Compound Name: Cyanidin-3-rutinoside

Cat. No.: B1257026

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanidin-3-rutinoside (C3R) is a prominent anthocyanin, a class of water-soluble flavonoids, responsible for the vibrant red, purple, and blue pigments in numerous fruits and vegetables, including black raspberries, mulberries, and cherries.[1][2] Beyond its role as a natural colorant, C3R has garnered significant scientific interest for its potent antioxidant properties and potential therapeutic applications. This technical guide provides an in-depth exploration of the antioxidant potential of **Cyanidin-3-rutinoside**, detailing its mechanisms of action, summarizing quantitative data from key studies, and outlining the experimental protocols used to evaluate its efficacy. The guide also includes visualizations of key signaling pathways and experimental workflows to facilitate a comprehensive understanding of its biological activities.

Cyanidin-3-rutinoside exhibits a multifaceted antioxidant capacity, acting through both direct and indirect mechanisms. It can directly scavenge a variety of reactive oxygen species (ROS), thereby mitigating oxidative damage to crucial biomolecules such as DNA, proteins, and lipids. [3] Furthermore, C3R can modulate endogenous antioxidant defense systems by influencing key signaling pathways, most notably the Nuclear factor erythroid 2-related factor 2 (Nrf2)-antioxidant response element (ARE) pathway.[4][5] Interestingly, under certain conditions, particularly in cancer cells, C3R can exhibit pro-oxidant activity, leading to the generation of ROS and subsequent induction of apoptosis.[6][7] This dual role underscores the complexity of its biological effects and highlights its potential as a targeted therapeutic agent.

This guide aims to serve as a comprehensive resource for researchers and professionals in the fields of pharmacology, nutrition, and drug development who are interested in the antioxidant properties of **Cyanidin-3-rutinoside**.

Quantitative Antioxidant Activity

The antioxidant capacity of **Cyanidin-3-rutinoside** has been quantified using various in vitro assays. The following tables summarize key findings from the literature, providing a comparative overview of its efficacy in different experimental systems.

Assay	Matrix/Conditions	IC50 / Activity	Reference Compound	Reference Compound IC50 / Activity	Source
DPPH Radical Scavenging	Methanolic solution	IC50: 10.22 ± 0.64 µg/mL	Ascorbic Acid	Not specified	[8]
ABTS Radical Scavenging	Aqueous/ethanolic solution	Strong antioxidant potential	Not specified	Not specified	[8]
FRAP (Ferric Reducing Antioxidant Power)	Aqueous/ethanolic solution	IC50: 20.89 ± 1.25 µg/mL	Trolox	Not specified	[8]
Pancreatic Lipase Inhibition	In vitro enzymatic assay	IC50: 59.4 ± 1.41 µM	Not specified	Not specified	[1]

Mechanisms of Antioxidant Action

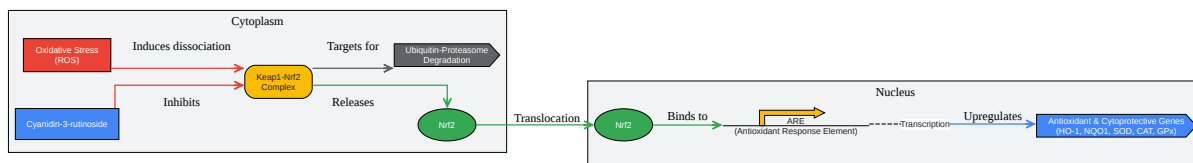
Cyanidin-3-rutinoside exerts its antioxidant effects through a combination of direct radical scavenging and modulation of cellular signaling pathways.

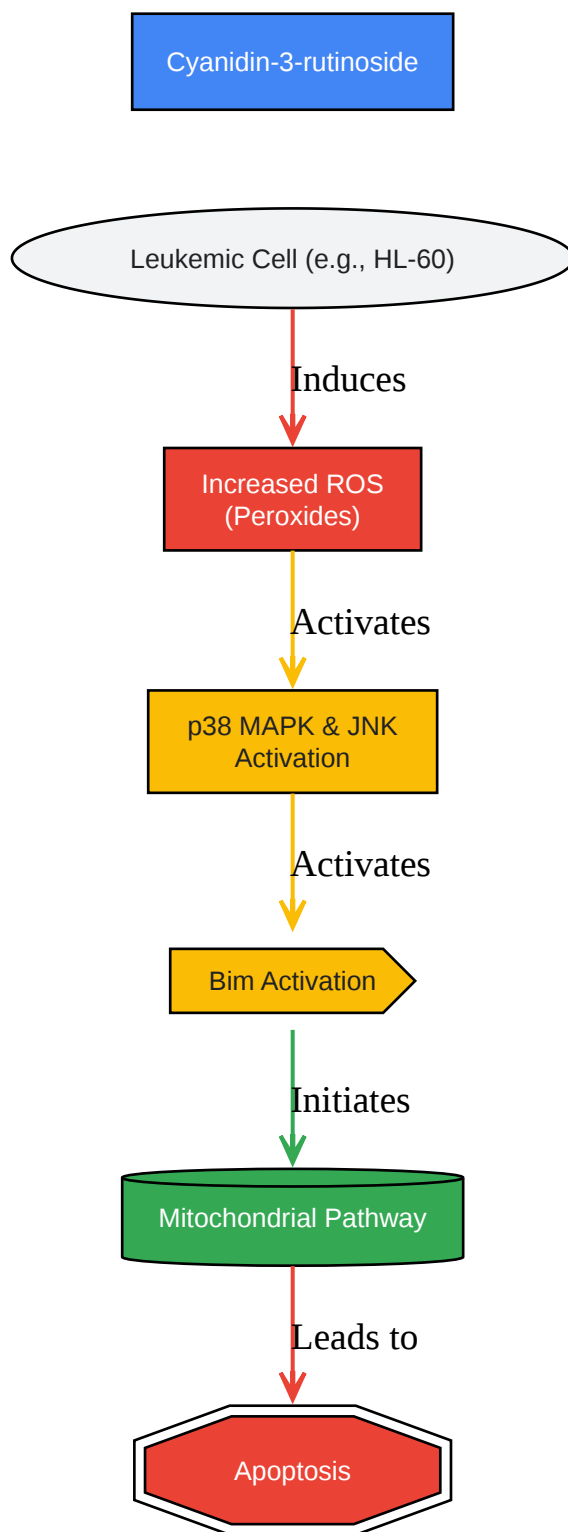
Direct Radical Scavenging

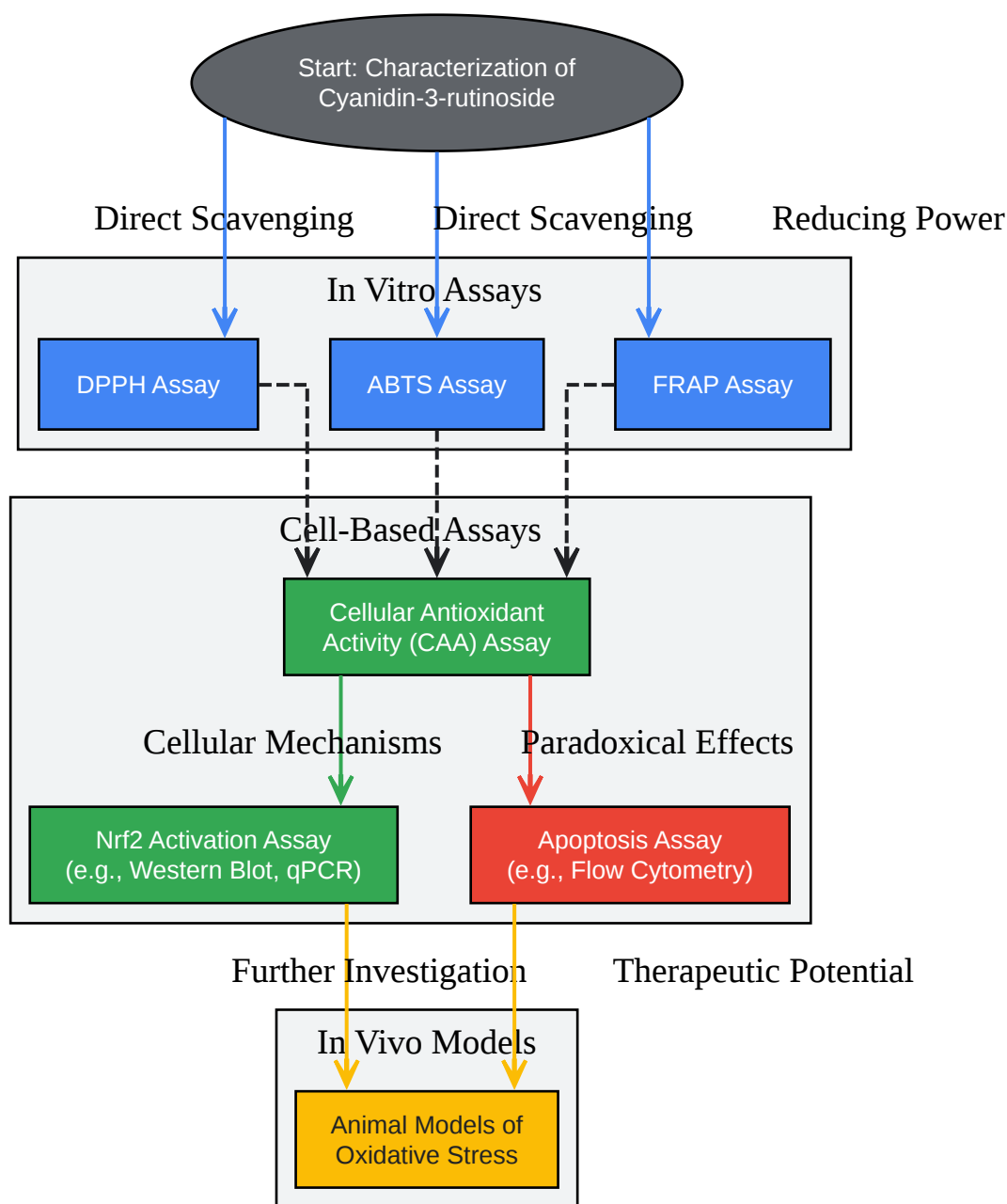
C3R's chemical structure, rich in hydroxyl groups, enables it to donate hydrogen atoms or electrons to neutralize free radicals, thus terminating radical chain reactions.[3] This direct scavenging activity has been demonstrated against various reactive oxygen species, including superoxide anions and hydroxyl radicals.[3]

Modulation of the Nrf2-ARE Signaling Pathway

A key indirect antioxidant mechanism of C3R involves the activation of the Nrf2-ARE signaling pathway.[4] Under normal physiological conditions, Nrf2 is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. In the presence of oxidative stress or inducers like C3R, Nrf2 is released from Keap1 and translocates to the nucleus. There, it binds to the Antioxidant Response Element (ARE) in the promoter regions of various antioxidant and cytoprotective genes, leading to their transcription and subsequent protein expression.[9][10] These proteins include enzymes such as heme oxygenase-1 (HO-1), NAD(P)H quinone dehydrogenase 1 (NQO1), superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GPx), which collectively enhance the cell's capacity to neutralize ROS and detoxify harmful substances.[11][12]







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References

- 1. Cyanidin-3-rutinoside acts as a natural inhibitor of intestinal lipid digestion and absorption - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cyanidin 3-rutinoside and cyanidin 3-xylosylrutinoside as primary phenolic antioxidants in black raspberry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cyanidin-3-rutinoside attenuates methylglyoxal-induced protein glycation and DNA damage via carbonyl trapping ability and scavenging reactive oxygen species - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Nrf2-Mediated Pathway Activated by Prunus spinosa L. (Rosaceae) Fruit Extract: Bioinformatics Analyses and Experimental Validation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Cyanidin-3-rutinoside, a natural polyphenol antioxidant, selectively kills leukemic cells by induction of oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. digitalcommons.liberty.edu [digitalcommons.liberty.edu]
- 10. Health benefits of cyanidin-3-glucoside as a potent modulator of Nrf2-mediated oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The Effects and Mechanisms of Cyanidin-3-Glucoside and Its Phenolic Metabolites in Maintaining Intestinal Integrity - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
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